

"5-Fluoro-2,3-dihydro-1H-inden-1-OL" basic properties

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Compound of Interest

Compound Name: 5-Fluoro-2,3-dihydro-1H-inden-1-OL

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An In-depth Technical Guide to **5-Fluoro-2,3-dihydro-1H-inden-1-ol**

This technical guide provides a comprehensive overview of the core properties of **5-Fluoro-2,3-dihydro-1H-inden-1-ol**, catering to researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

5-Fluoro-2,3-dihydro-1H-inden-1-ol is a fluorinated derivative of indanol. The fluorine substitution can significantly influence the molecule's physicochemical properties and biological activity.

Table 1: Basic Properties of **5-Fluoro-2,3-dihydro-1H-inden-1-ol**

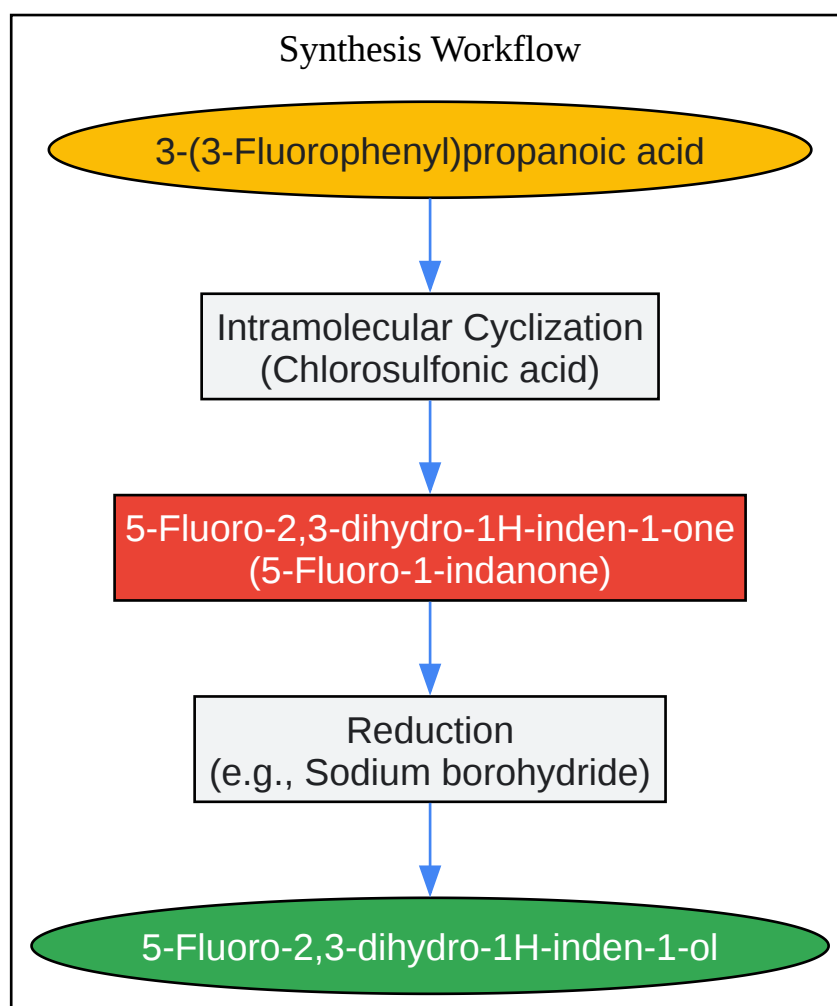
Property	Value	Source
IUPAC Name	(1S)-5-Fluoro-2,3-dihydro-1H-inden-1-ol	[1]
Synonyms	Not Available	
CAS Number	1235439-34-5	[1]
Molecular Formula	C ₉ H ₉ FO	[1][2]
Molecular Weight	152.17 g/mol	[1][2]
Appearance	Solid	[2]
Purity	Available in ≥95%	[2]

Table 2: Computed Physicochemical Properties

Property	Value	Source
LogP	2.15	[3]
Vapour Pressure	0.0±0.5 mmHg at 25°C	[3]
Index of Refraction	1.560	[3]

Synthesis and Characterization

The synthesis of **5-Fluoro-2,3-dihydro-1H-inden-1-ol** typically proceeds via the reduction of its corresponding ketone precursor, 5-Fluoro-2,3-dihydro-1H-inden-1-one.



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Caption: Synthesis of **5-Fluoro-2,3-dihydro-1H-inden-1-ol**.

Experimental Protocols

Protocol 1: Synthesis of 5-Fluoro-2,3-dihydro-1H-inden-1-one^[4]

This protocol outlines the intramolecular cyclization to form the indanone scaffold.

- To 2.0 g (11.8 mmol) of 3-(3-fluorophenyl)propanoic acid, add 20 mL of chlorosulfonic acid.
- Stir the mixture at room temperature. The reaction progress should be monitored by Thin Layer Chromatography (TLC).

- Upon completion, carefully pour the reaction mixture onto crushed ice to quench the reaction.
- Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a mixture of ethyl acetate and hexane as the eluent to afford pure 5-Fluoro-1-indanone.

Protocol 2: Reduction to **5-Fluoro-2,3-dihydro-1H-inden-1-ol**

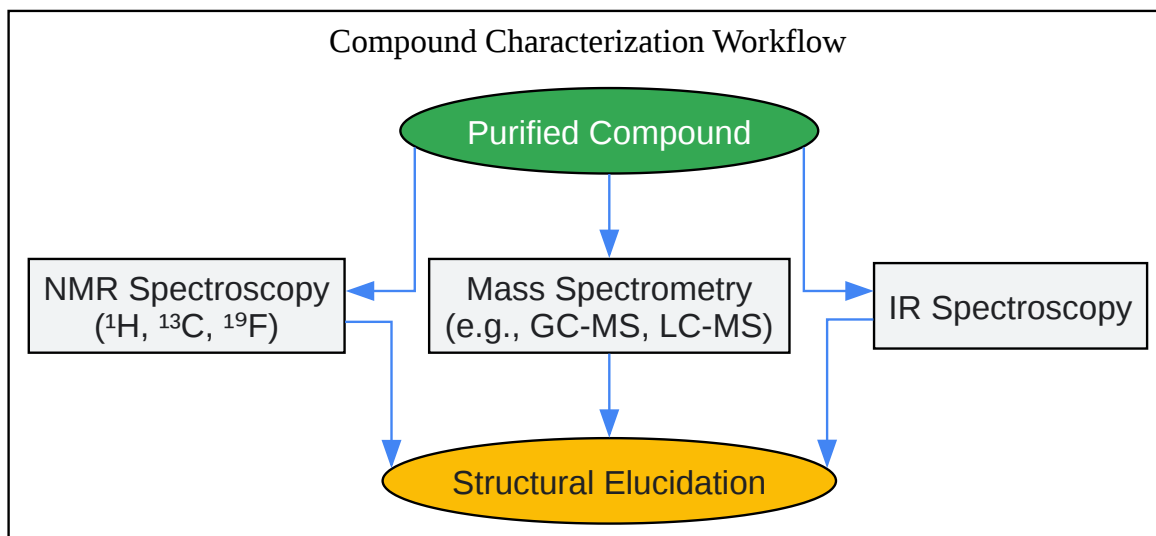
This is a general protocol for the reduction of the ketone to the corresponding alcohol.

- Dissolve 5-Fluoro-2,3-dihydro-1H-inden-1-one in a suitable solvent, such as methanol or ethanol, in a round-bottom flask.
- Cool the solution in an ice bath.
- Slowly add a reducing agent, such as sodium borohydride (NaBH_4), in small portions.
- After the addition is complete, allow the reaction to stir at room temperature and monitor its progress by TLC.
- Once the reaction is complete, quench it by the slow addition of water or dilute acid.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography or recrystallization.

Spectroscopic Characterization

While specific spectra for **5-Fluoro-2,3-dihydro-1H-inden-1-ol** are not readily available in public databases, the following standard techniques would be employed for its characterization.

The precursor, 5-Fluoro-2,3-dihydro-1H-inden-1-one, has known analytical data available.[5][6]



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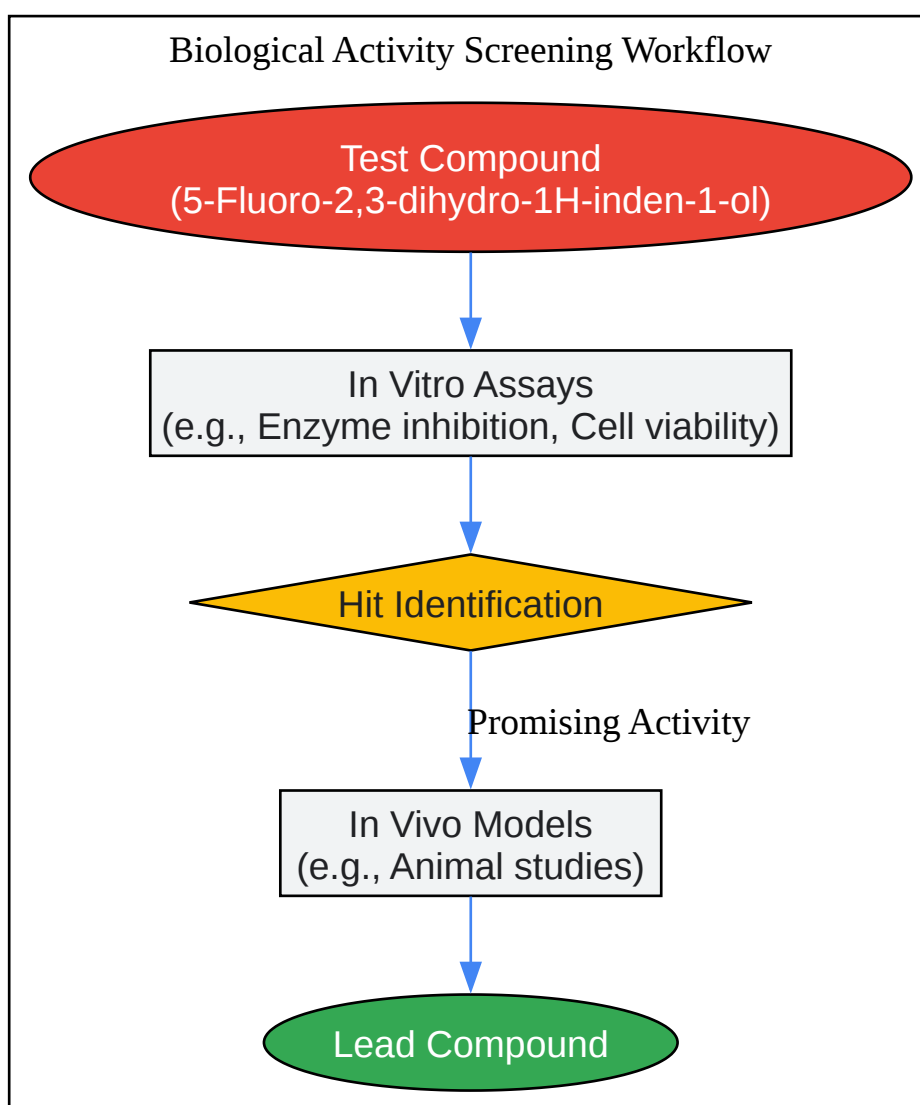
Caption: Workflow for spectroscopic characterization.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR would confirm the presence of aromatic and aliphatic protons, and the splitting patterns would help elucidate the structure. ^{13}C NMR would show the number of distinct carbon environments. ^{19}F NMR would confirm the presence and environment of the fluorine atom.
- Mass Spectrometry (MS): This technique would be used to determine the molecular weight of the compound and to analyze its fragmentation pattern, providing further structural information.
- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show a broad absorption band in the region of $3200\text{--}3600\text{ cm}^{-1}$ corresponding to the O-H stretch of the alcohol, and the absence of the strong carbonyl ($\text{C}=\text{O}$) peak around 1700 cm^{-1} from the ketone precursor.

Biological Activity and Potential Applications

The indane scaffold is a common motif in biologically active molecules.[7] Derivatives of indane have been investigated for a variety of therapeutic applications, including as anticancer, antibacterial, antifungal, and antiviral agents.[7] The introduction of a fluorine atom can often enhance metabolic stability and binding affinity to biological targets.

While the specific biological activity of **5-Fluoro-2,3-dihydro-1H-inden-1-ol** is not extensively documented in the available literature, its structural similarity to other bioactive indanols suggests it could be a candidate for biological screening.[7]



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Caption: General workflow for biological screening.

Safety and Handling

Detailed safety information for **5-Fluoro-2,3-dihydro-1H-inden-1-ol** is not readily available. However, based on related compounds, standard laboratory safety precautions should be observed.^{[8][9][10][11][12]}

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.^{[10][12]}
- Handling: Use in a well-ventilated area or under a chemical fume hood.^[8] Avoid breathing dust, fume, gas, mist, vapors, or spray.^{[8][12]} Keep away from heat, sparks, and open flames.^{[8][9][11]}
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.^{[10][12]}
- In case of exposure:
 - Eyes: Rinse immediately with plenty of water for at least 15 minutes and seek medical advice.^{[8][12]}
 - Skin: Wash off immediately with plenty of soap and water.^[12]
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration.^[12]
 - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.^{[8][12]}

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